

Pantophysin Protein Expression: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *pantophysin*
CAS No.: 159447-27-5
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Introduction

Pantophysin, a member of the synaptophysin family, is an integral membrane protein found in small transport vesicles within a wide range of cell types. As a homolog of the well-characterized synaptophysin, **pantophysin** is implicated in the regulation of vesicular trafficking, a fundamental process in cellular function. This technical guide provides a comprehensive overview of **pantophysin** protein expression across various cell types, detailed experimental methodologies for its detection, and an exploration of its role in cellular signaling pathways.

Data Presentation: Pantophysin Expression Levels

Pantophysin is ubiquitously expressed, though its expression levels vary significantly across different tissues and cell types. The following table summarizes the currently available data on **pantophysin** expression. It is important to note that much of the existing data is qualitative or semi-quantitative.

Tissue/Cell Type	Organism	Expression Level	Method of Detection	Reference
Adipose Tissue	Murine	Abundant mRNA	Northern Blot	[1]
3T3-L1 Adipocytes	Murine	mRNA levels increase during adipogenesis	Northern Blot	[1]
Pancreas (Exocrine cells)	Human	Detected	Immunofluorescence	
Pancreas (Endocrine cells)	Human	Detected	Immunofluorescence	
Liver (Cells surrounding sinusoids)	Bovine	Detected	Immunofluorescence	[2]
Liver (Hepatocytes)	Bovine	Not Detected	Immunofluorescence	[2]
Various Tissues (e.g., brain, lung, kidney)	Bovine	Significant variation between tissues	Immunoblot	[2]

Signaling Pathways Involving Pantophysin

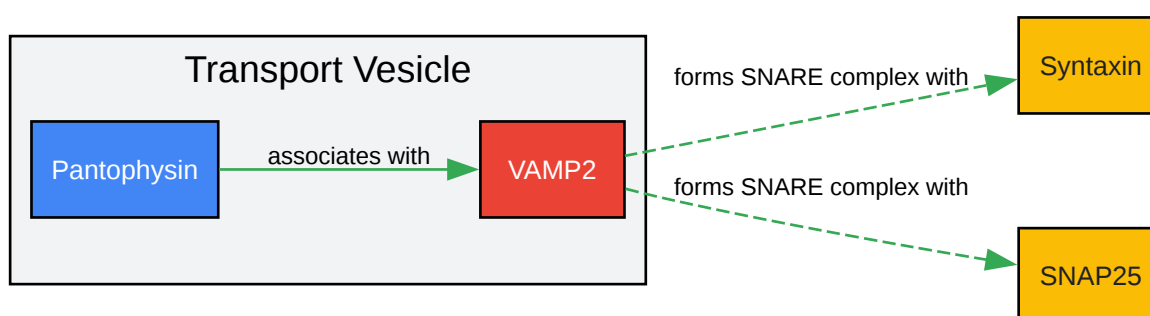
Pantophysin plays a crucial role in the intricate process of vesicle trafficking, particularly through its interaction with the SNARE (Soluble N-ethylmaleimide-sensitive factor Attachment protein REceptor) complex. This complex is central to the fusion of vesicles with their target membranes, a critical step in processes like neurotransmitter release and hormone secretion.

The primary known signaling interaction of **pantophysin** involves its association with Vesicle-Associated Membrane Protein 2 (VAMP2), a key v-SNARE protein. This interaction is analogous to the well-established binding of its homolog, synaptophysin, to VAMP2 in neuronal cells. By binding to VAMP2, **pantophysin** is thought to regulate the availability of VAMP2 to form the SNARE core complex with t-SNAREs (target SNAREs) on the plasma membrane,

such as Syntaxin and SNAP-25. This regulatory role is crucial for the precise timing and control of vesicle fusion.

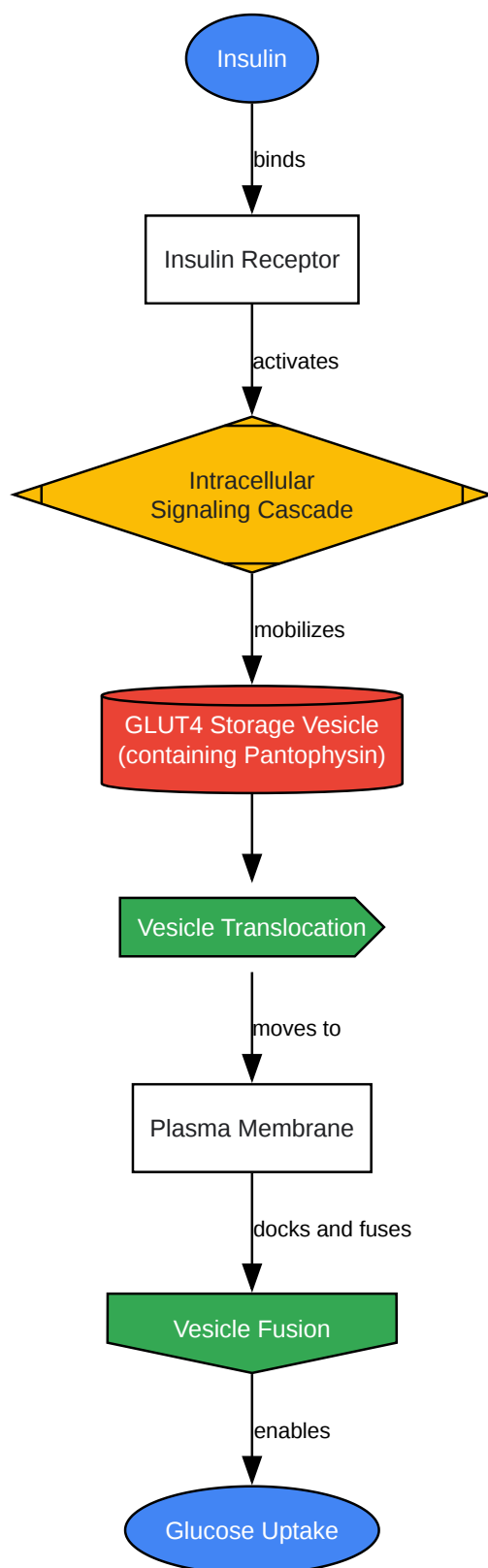
In adipocytes, **pantophysin** is found on GLUT4-containing vesicles. The translocation of these vesicles to the plasma membrane is a key step in insulin-stimulated glucose uptake. The interaction of **pantophysin** with the SNARE machinery is therefore implicated in the regulation of glucose metabolism.

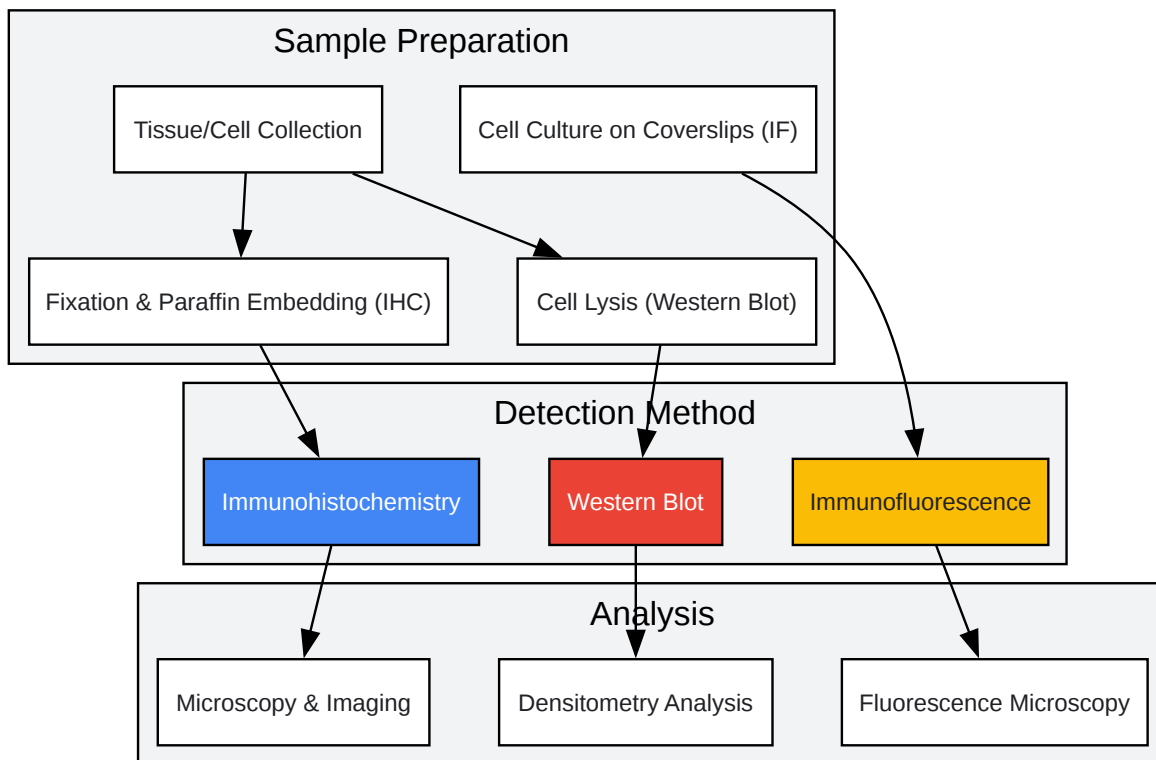
Below are diagrams illustrating the logical relationships in **pantophysin**-mediated vesicle trafficking.



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Pantophysin's role in the vesicle SNARE complex.





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References

- 1. Pantophysin is a phosphoprotein component of adipocyte transport vesicles and associates with GLUT4-containing vesicles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tissue expression of the vesicle protein pantophysin - PubMed [pubmed.ncbi.nlm.nih.gov]
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